

Safeguarding Researchers: Essential Personal Protective Equipment and Handling Protocols for Tivantinib

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Compound of Interest

Compound Name: *Tivantinib*

Cat. No.: *B1684700*

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For Immediate Implementation: This document provides critical safety and logistical guidance for laboratory professionals handling **Tivantinib** (ARQ 197). Adherence to these procedures is essential to mitigate health risks associated with this potent research compound.

Tivantinib is a selective inhibitor of the c-Met receptor tyrosine kinase and is classified as a hazardous substance. It poses significant health risks, including the potential to damage fertility or the unborn child and cause organ damage through prolonged or repeated exposure. Therefore, rigorous safety protocols and the use of appropriate personal protective equipment (PPE) are mandatory for all personnel involved in its handling, storage, and disposal.

Quantitative Data Summary

While specific Occupational Exposure Limits (OELs) have not been established for **Tivantinib**, its hazardous nature necessitates stringent control measures. The following table summarizes key quantitative properties of the compound.

| Property | Value | Source |
|-----------------------|---|---|
| Molecular Formula | C ₂₃ H ₁₉ N ₃ O ₂ | Cayman Chemical |
| Molecular Weight | 369.4 g/mol | Cayman Chemical |
| Solubility in DMSO | ~20 mg/mL | STEMCELL Technologies, Cayman Chemical |
| Solubility in DMF | ~20 mg/mL | STEMCELL Technologies, Cayman Chemical |
| Solubility in Ethanol | ~5 mg/mL | Cayman Chemical |
| Aqueous Solubility | Sparingly soluble. A working solution of approx. 0.1 mg/mL can be prepared by first dissolving in DMSO and then diluting 1:5 with PBS (pH 7.2). | Cayman Chemical |
| Storage Temperature | -20°C | Cayman Chemical |

Procedural Guidance for Handling Tivantinib

This step-by-step guide outlines the essential procedures for safely handling **Tivantinib** from receipt to disposal. These protocols are designed to minimize the risk of exposure through inhalation, dermal contact, or ingestion.

Engineering Controls and Designated Areas

- **Designated Work Area:** All work with solid **Tivantinib** or concentrated solutions must be conducted in a designated area, such as a chemical fume hood, a ventilated balance enclosure, or a glove box, to minimize inhalation of airborne particles. This area should be clearly marked with warning signs indicating the presence of a potent/hazardous compound.
- **Ventilation:** Ensure that engineering controls like fume hoods are functioning correctly and have been certified within the last year. Airflow should be sufficient to prevent the escape of powders or aerosols into the general laboratory space.

Required Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the primary barrier against exposure. The following must be worn at all times when handling **Tivantinib**:

- **Eye and Face Protection:** Use chemical safety goggles and a face shield, or safety glasses with side shields approved under government standards such as NIOSH (US) or EN 166 (EU).
- **Gloves:** Wear two pairs of chemotherapy-rated nitrile gloves to provide maximum protection. Gloves must be inspected for tears or holes before use. Use proper glove removal technique (without touching the outer surface of the glove) to prevent skin contact. Change gloves immediately if they become contaminated.
- **Body Protection:** A disposable, solid-front lab coat with tight-fitting cuffs is required. For
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